

Personal protective equipment for handling Buflomedil Hydrochloride

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Compound of Interest

Compound Name: Buflomedil Hydrochloride

Cat. No.: B1668038

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Essential Safety and Handling Guide for Buflomedil Hydrochloride

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **Buflomedil Hydrochloride**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure research environment.

Chemical Identifier:

- Name: **Buflomedil Hydrochloride**
- CAS Number: 35543-24-9[1][2][3]
- Molecular Formula: $C_{17}H_{26}ClNO_4$ [3][4][5]

Hazard Identification: **Buflomedil Hydrochloride** is classified as harmful if swallowed (Acute toxicity, oral - Category 4).[3][5] It can also cause skin irritation (Category 2) and serious eye irritation (Category 2A).[3] Additionally, it may cause respiratory irritation (Specific target organ toxicity, single exposure - Category 3).[3]

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **Buflomedil Hydrochloride**. This is based on a risk assessment for handling the solid form of

the chemical in a laboratory setting.

Protection Type	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields or goggles.	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [2]
Skin Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber).	Inspect gloves before use and use proper glove removal technique to avoid skin contact. [2]
Body Protection	Laboratory coat.	Choose body protection according to the concentration and amount of the dangerous substance at the specific workplace. [2]
Respiratory Protection	N95 (US) or P1 (EN 143) dust mask.	Required where dusts are generated and nuisance levels are present. [2] Not generally required if handling in a well-ventilated area.

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)[\[3\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[2\]](#)[\[3\]](#)
- Keep the container tightly sealed in a cool, well-ventilated area.[\[3\]](#)
- The recommended storage temperature is 4°C, sealed and away from direct sunlight.[\[3\]](#)

First Aid Measures:

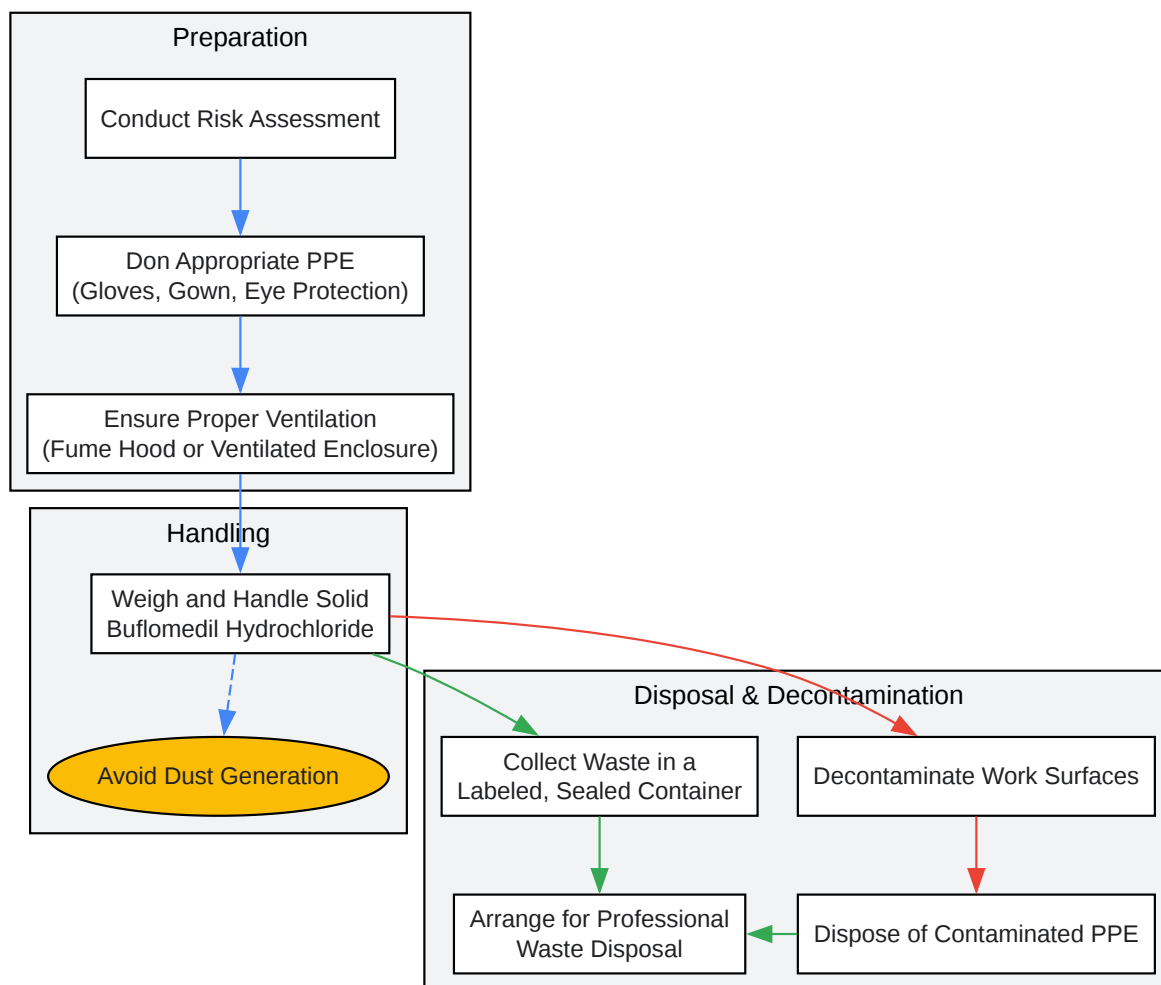
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration and consult a physician.[2]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[2]
- In Case of Eye Contact: Flush eyes with water as a precaution.[2] Remove contact lenses if present and easy to do so, and continue rinsing.[3]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[2]

Spill and Disposal Procedures:

- Spill Containment: Evacuate personnel to safe areas.[2] Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2]
- Spill Cleanup: Pick up and arrange disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.[2]
- Disposal: Dispose of unused product by offering it to a licensed, professional waste disposal company.[2] Contaminated packaging should be disposed of in the same manner as the unused product.

Experimental Workflow: Handling and Disposal of Buflomedil Hydrochloride

The following diagram outlines the standard procedure for the safe handling and disposal of **Buflomedil Hydrochloride** in a laboratory setting.



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Workflow for safe handling and disposal.

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Phone: (601) 213-4426
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